

4-Indanol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **4-Indanol**
Cat. No.: **B162701**

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CAS Number: 1641-41-4

This technical guide provides an in-depth overview of **4-Indanol**, a valuable chemical intermediate in various research and development applications. The document details its chemical and physical properties, a comprehensive synthesis protocol, and summarizes the current understanding of its biological significance. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties of 4-Indanol

4-Indanol, also known as 2,3-dihydro-1H-inden-4-ol, is a bicyclic aromatic alcohol. Its chemical structure and properties make it a versatile building block in organic synthesis.

Physicochemical Data

A summary of the key quantitative data for **4-Indanol** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	1641-41-4	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₀ O	[1] [2]
Molecular Weight	134.18 g/mol	[1] [2]
Physical Form	White to yellow to light-brown powder or crystals or liquid	
Melting Point	47-51 °C	[1]
Boiling Point	245 °C	[1]
Density	1.147 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	10.32 (at 25 °C)	[1]
LogP	1.8809	

Synthesis and Experimental Protocols

The synthesis of **4-Indanol** can be achieved through the reduction of 4-hydroxy-1-indanone. A detailed experimental protocol is provided below.

Synthesis of 4-Indanol from 4-Hydroxy-1-indanone[1]

Materials:

- 4-Hydroxy-1-indanone
- Sodium cyanoborohydride (NaC₂N₃BH₃)
- Zinc iodide (ZnI₂)
- Ethylene chloride
- Silica gel (SiO₂)
- Dichloroethane

- Ether

Procedure:

- To a mixture of 4-hydroxy-1-indanone (5.0 g, 33.7 mmol) and zinc iodide (32.3 g, 101.1 mmol) in ethylene chloride (100 mL), add sodium cyanoborohydride (6.4 g, 101.1 mmol).
- Stir the reaction mixture under reflux conditions for 2 hours.
- Upon completion of the reaction, filter the hot mixture through silica gel, eluting with dichloroethane.
- Collect the filtrate and concentrate it under reduced pressure.
- Dissolve the resulting residue in ether and filter to remove any white precipitate that forms.
- Collect the filtrate again and concentrate it in vacuo.
- Purify the final product by flash column chromatography to yield 2,3-dihydro-1H-**4-indanol** (3 g, 66% yield).

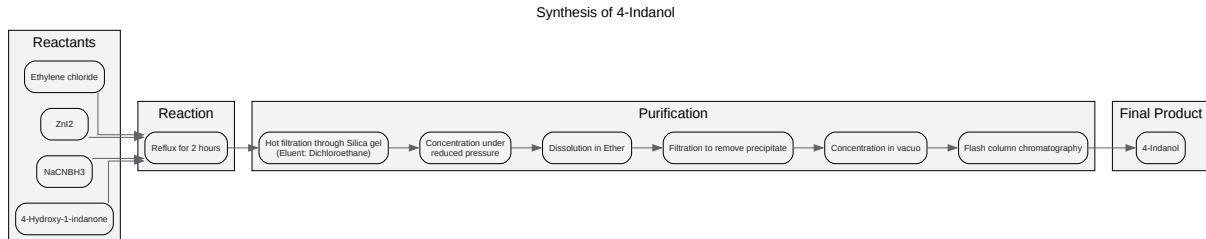
Structure Confirmation:

The structure of the synthesized **4-Indanol** can be confirmed by ^1H NMR spectroscopy.[\[1\]](#)

- ^1H NMR (400 MHz, CDCl_3): δ 7.02 (m, 1H), 6.80 (d, $J = 5.2$ Hz, 1H), 6.61 (m, 1H), 2.91 (m, 4H), 2.05 (m, 2H).

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **4-Indanol**.



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Synthesis Workflow for 4-Indanol

Biological Activity and Significance

While **4-Indanol** serves as a crucial intermediate in the synthesis of various compounds, information regarding the specific biological activities and signaling pathways of the unmodified **4-Indanol** molecule is not extensively available in the current scientific literature.

However, the indanol scaffold is of significant interest in medicinal chemistry. Derivatives of indanol have been reported to exhibit a broad spectrum of pharmacological activities, including antimicrobial, anti-fungal, antiviral, anti-inflammatory, and central nervous system (CNS) depressant effects.^[1] Notably, benzylated derivatives of **4-Indanol** have been specifically shown to possess hypotensive, anti-inflammatory, and CNS depressant properties.^[1]

The diverse biological activities of its derivatives underscore the importance of **4-Indanol** as a foundational structure in the development of new therapeutic agents. Further research is warranted to elucidate the intrinsic biological effects and mechanisms of action of **4-Indanol** itself. Due to the lack of specific pathway information for **4-Indanol**, a signaling pathway

diagram cannot be provided at this time. The provided diagram focuses on the well-established synthesis workflow.

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